

N-Nitroso Theophylline: A Physicochemical and Methodological Overview

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-Nitroso Theophylline*

Cat. No.: *B16338789*

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitroso Theophylline is a nitroso-derivative and a potential impurity of Theophylline, a methylxanthine drug widely used in the treatment of respiratory diseases such as asthma and chronic obstructive pulmonary disease (COPD). The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory bodies due to their potential carcinogenic effects. This technical guide provides a comprehensive overview of the known physicochemical properties of **N-Nitroso Theophylline** and related compounds, outlines general experimental protocols for its synthesis and analysis, and discusses the biological context of its parent compound, Theophylline.

Physicochemical Properties

Quantitative data on the physicochemical properties of **N-Nitroso Theophylline** is scarce in publicly available literature. The following tables summarize the available information for **N-Nitroso Theophylline** and a related impurity, **N-Nitroso Theophylline EP Impurity D** (also referred to as N-Nitroso Theophyllidine). It is crucial to note that these are distinct chemical entities.

Table 1: Physicochemical Properties of **N-Nitroso Theophylline**

Property	Value	Source
Chemical Name	1,3-dimethyl-9-nitroso-3,9-dihydro-1H-purine-2,6-dione	SynZeal, Veeprho
Molecular Formula	C ₇ H ₇ N ₅ O ₃	[1][2]
Molecular Weight	209.17 g/mol	[2]
Appearance	Not specified	
Melting Point	Not specified	
Boiling Point	Not specified	
Solubility	Not specified	
pKa	Not specified	

Table 2: Physicochemical Properties of **N-Nitroso Theophylline** EP Impurity D (N-Nitroso Theophyllidine)

Property	Value	Source
Chemical Name	N-Methyl-5-(methyl(nitroso)amino)-1H-imidazole-4-carboxamide	[3]
Molecular Formula	C ₆ H ₉ N ₅ O ₂	[4]
Molecular Weight	183.17 g/mol	[4]
Appearance	Light yellow powder	[4]
Melting Point	142.0-144.5°C	[4]
Solubility	Soluble in Acetonitrile	Certificate of Analysis
XLogP3	-0.2	PubChem

Experimental Protocols

Detailed, validated experimental protocols for the synthesis, purification, and analysis of **N-Nitroso Theophylline** are not readily available in the scientific literature. However, general methodologies for the synthesis of nitrosamines and their analytical characterization can be adapted.

Synthesis of N-Nitroso Theophylline (General Approach)

The synthesis of **N-Nitroso Theophylline** would typically involve the nitrosation of Theophylline. A general procedure for the N-nitrosation of secondary amines, which is the structural feature in Theophylline susceptible to nitrosation, involves the reaction with a nitrosating agent such as sodium nitrite in an acidic medium.

Reaction: Theophylline + NaNO_2 + Acid $\rightarrow$ **N-Nitroso Theophylline** + H_2O + Na-salt of acid

Materials:

- Theophylline
- Sodium Nitrite (NaNO_2)
- Acetic Acid or Hydrochloric Acid
- Deionized Water
- Organic solvent for extraction (e.g., Dichloromethane, Ethyl Acetate)
- Drying agent (e.g., anhydrous Sodium Sulfate)

Procedure:

- Dissolve Theophylline in a suitable aqueous acidic solution (e.g., acetic acid in water).
- Cool the solution in an ice bath to 0-5°C.
- Slowly add a solution of sodium nitrite in water dropwise while maintaining the low temperature and stirring vigorously.

- After the addition is complete, continue stirring at low temperature for a specified period to allow the reaction to go to completion.
- Extract the product from the aqueous solution using an appropriate organic solvent.
- Wash the organic layer with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over an anhydrous drying agent.
- Remove the solvent under reduced pressure to obtain the crude **N-Nitroso Theophylline**.
- Purify the crude product using techniques such as column chromatography or recrystallization.

Analytical Characterization (General Approach)

High-Performance Liquid Chromatography (HPLC) with UV detection is a common method for the analysis of nitrosamine impurities in pharmaceutical products.

Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m)

Mobile Phase:

- A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol) is typically used. The exact ratio and gradient may need to be optimized.

Detection:

- UV detection at a wavelength where **N-Nitroso Theophylline** exhibits significant absorbance.

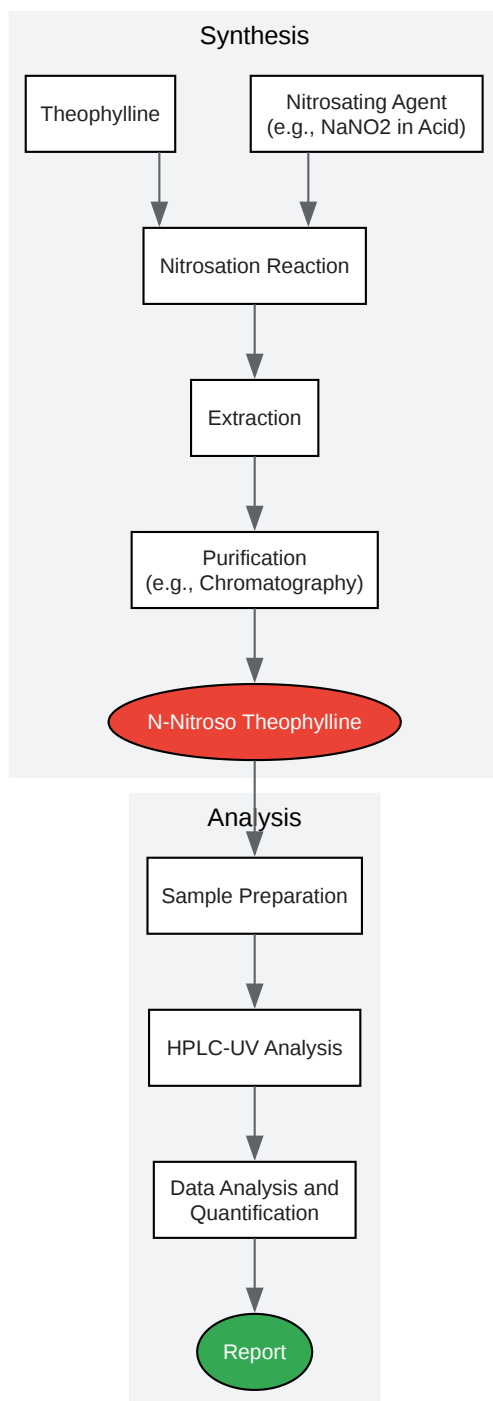
Method Validation Parameters (as per ICH guidelines):

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.
- **Linearity:** The ability to obtain test results that are directly proportional to the concentration of the analyte.
- **Range:** The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with a suitable level of precision, accuracy, and linearity.
- **Accuracy:** The closeness of the test results obtained by the method to the true value.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- **Limit of Quantitation (LOQ):** The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.

Mandatory Visualizations

General Workflow for Synthesis and Analysis of N-Nitroso Theophylline

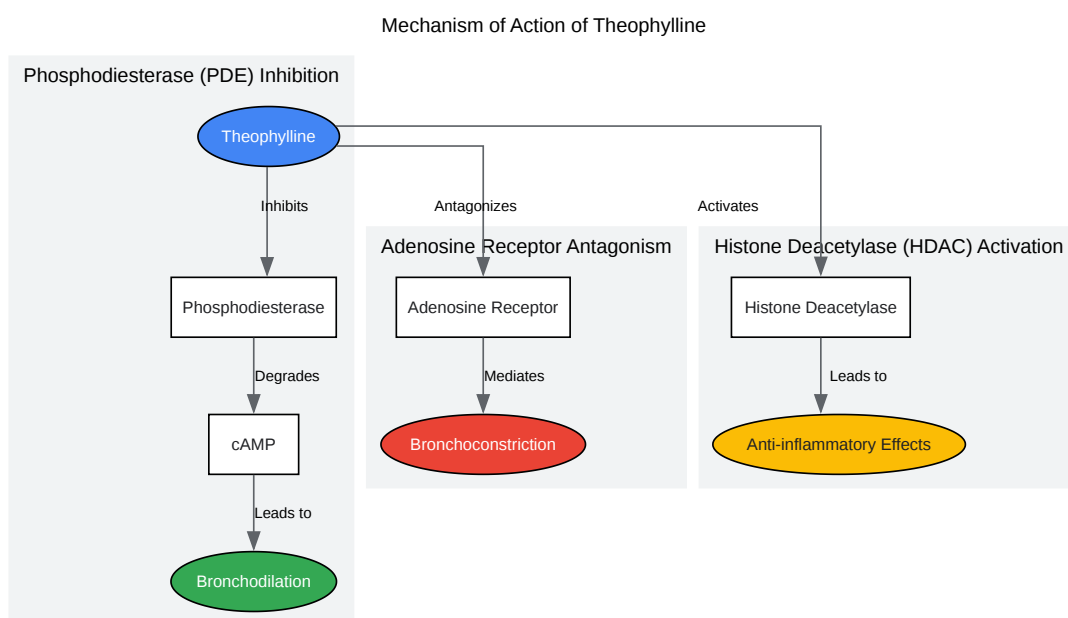
General Workflow: Synthesis and Analysis of N-Nitroso Theophylline

[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and analysis of **N-Nitroso Theophylline**.

Signaling Pathway of Theophylline (Parent Compound)

As no specific signaling pathway information is available for **N-Nitroso Theophylline**, the following diagram illustrates the known mechanisms of action of its parent compound, Theophylline. The biological effects of the N-Nitroso impurity have not been characterized.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathways of the parent drug, Theophylline.

Conclusion

This technical guide consolidates the currently available physicochemical information for **N-Nitroso Theophylline** and a related impurity. It is evident that there are significant data gaps, particularly concerning experimental properties and specific, validated methodologies for synthesis and analysis. The provided general protocols and workflows serve as a starting point for researchers and drug development professionals. Further studies are required to fully characterize **N-Nitroso Theophylline**, establish its toxicological profile, and develop robust analytical methods for its detection and quantification in pharmaceutical products to ensure patient safety.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. veeprho.com [veeprho.com]
- 2. N-Nitroso Theophylline | Axios Research [axios-research.com]
- 3. cleanchemlab.com [cleanchemlab.com]
- 4. Theophylline Impurity - Analytica Chemie [analyticachemie.in]
- To cite this document: BenchChem. [N-Nitroso Theophylline: A Physicochemical and Methodological Overview]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b16338789/docs#n-nitroso-theophylline-a-physicochemical-and-methodological-overview>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)